

Application Notes and Protocols: Reduction of the Nitro Group in 4-Nitropicolinic Acid

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Compound of Interest

Compound Name: **4-Nitropicolinic Acid**

Cat. No.: **B079760**

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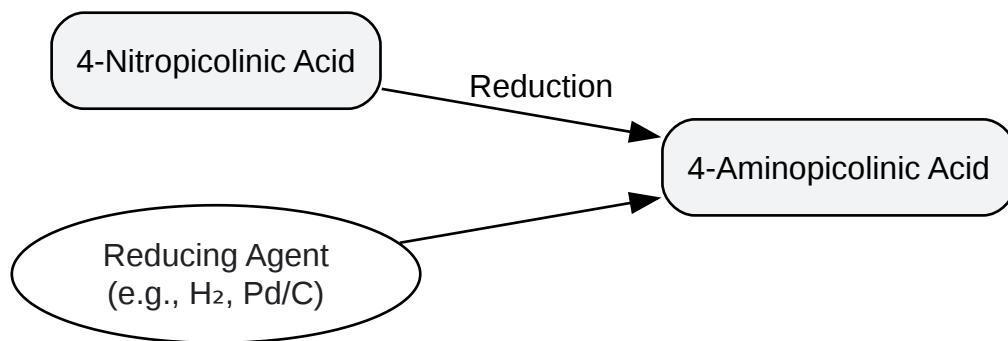
For Researchers, Scientists, and Drug Development Professionals

Introduction

The reduction of the nitro group in **4-nitropicolinic acid** to form 4-aminopicolinic acid is a critical transformation in synthetic organic chemistry. 4-Aminopicolinic acid serves as a versatile building block in the development of pharmaceuticals and agrochemicals, where the amino and carboxylic acid functionalities allow for a variety of subsequent chemical modifications.^[1] This document provides detailed protocols for the reduction of **4-nitropicolinic acid**, focusing on catalytic hydrogenation and outlining alternative methods using common reducing agents.

Chemical Reaction

The fundamental transformation involves the reduction of the nitro group (-NO₂) to an amino group (-NH₂).



Experimental Workflow: Catalytic Hydrogenation

Dissolve 4-Nitropicolinic Acid N-Oxide in Acetic Acid/ Acetic Anhydride

Add Pd/C Catalyst

Stir under H₂ Atmosphere (60 psi, 48h, RT)

Filter through Celite

Remove Solvent (Reduced Pressure)

Recrystallize from H₂O/EtOH

Obtain Pure 4-Aminopicolinic Acid

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References

- 1. nbinno.com [nbinno.com]
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